

Application Notes and Protocols for the Quantification of Borapetoside F

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Compound of Interest

Compound Name: *Borapetoside F*

Cat. No.: *B8238648*

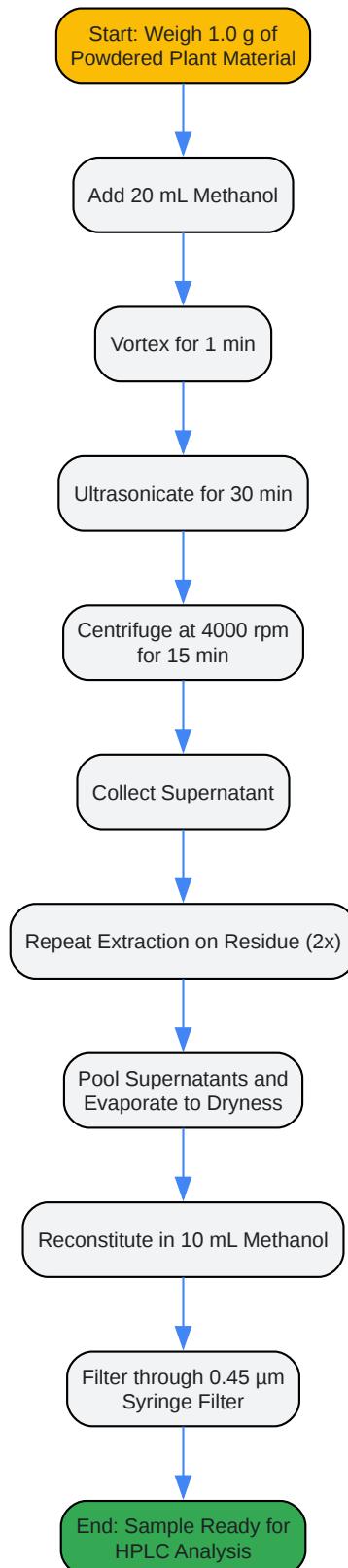
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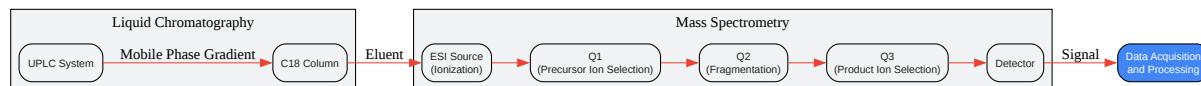
For Researchers, Scientists, and Drug Development Professionals

Introduction

Borapetoside F is a clerodane-type furanoditerpenoid glycoside isolated from *Tinospora crispa*, a medicinal plant with a history of use in traditional medicine for various ailments. Interest in the pharmacological properties of *Tinospora crispa* and its constituents, including **Borapetoside F**, necessitates the development of reliable and accurate analytical methods for their quantification in plant materials and biological matrices. This document provides detailed application notes and protocols for the quantification of **Borapetoside F** using High-Performance Liquid Chromatography with Photodiode Array detection (HPLC-PDA) as the primary method and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for confirmation and higher sensitivity.

Chemical Structure of Borapetoside F



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